

Application Notes and Protocols for Real-Time Measurement of IP3Rpep6 Efficacy

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Compound of Interest

Compound Name: **IP3Rpep6**
Cat. No.: **B15615759**

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Introduction

The inositol 1,4,5-trisphosphate receptor (IP3R) is a crucial intracellular calcium (Ca^{2+}) release channel involved in a myriad of cellular processes, from fertilization and proliferation to apoptosis.^[1] Dysregulation of IP3R signaling has been implicated in various diseases, including cancer, making it a compelling target for therapeutic intervention.^{[2][3][4]} **IP3Rpep6** is a novel peptide inhibitor that demonstrates competitive antagonism of the IP3R, with notable selectivity for IP3R isoforms 2 and 3 over isoform 1.^{[5][6]} These application notes provide detailed protocols for assessing the efficacy of **IP3Rpep6** in real-time by monitoring intracellular Ca^{2+} dynamics.

Mechanism of Action

IP3Rpep6 is a self-binding peptide derived from the ARM2 domain of the IP3 receptor.^{[1][7]} It competitively inhibits the binding of IP3 to its receptor, thereby preventing the conformational changes required for channel opening and subsequent Ca^{2+} release from the endoplasmic reticulum (ER).^{[1][5]} Understanding this mechanism is key to designing and interpreting experiments aimed at quantifying its inhibitory effects.

Data Presentation: Quantitative Efficacy of IP3RPEP6

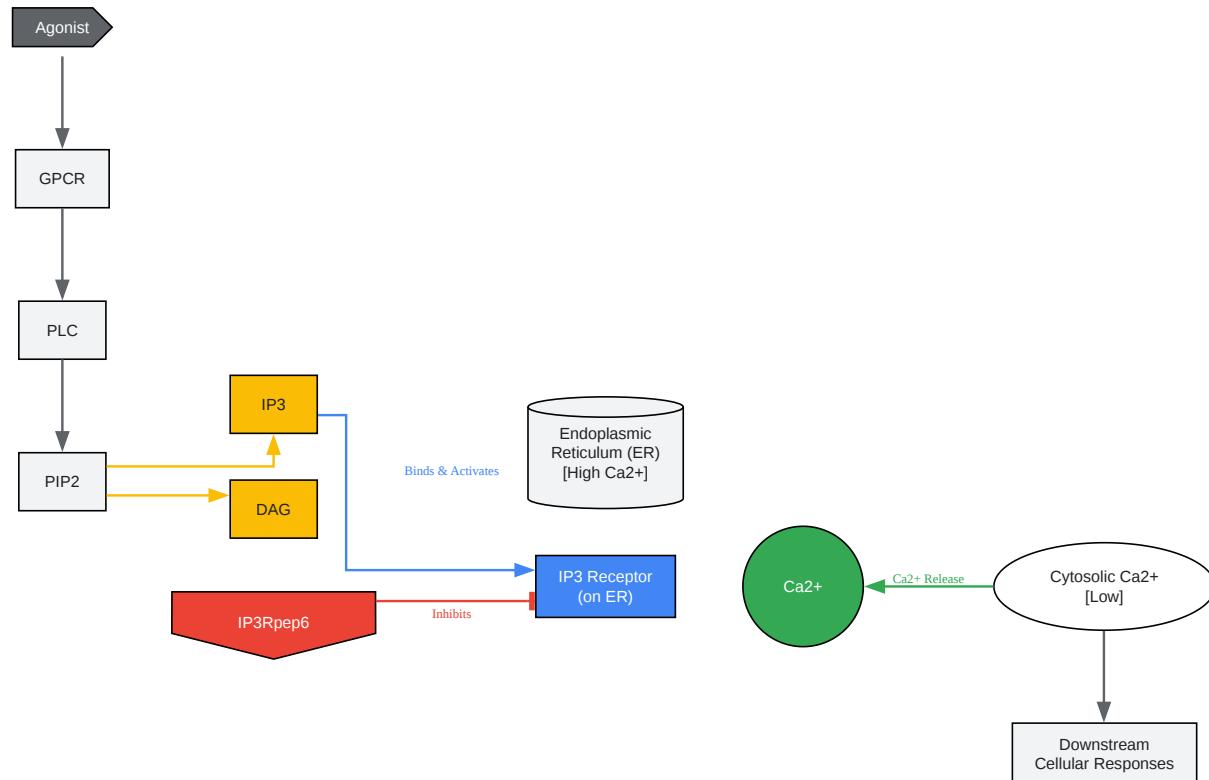
The inhibitory potency of **IP3Rpep6** varies among the different IP3R isoforms. The following table summarizes the half-maximal inhibitory concentrations (IC50) of **IP3Rpep6** for each isoform, providing a clear basis for experimental design and data comparison.

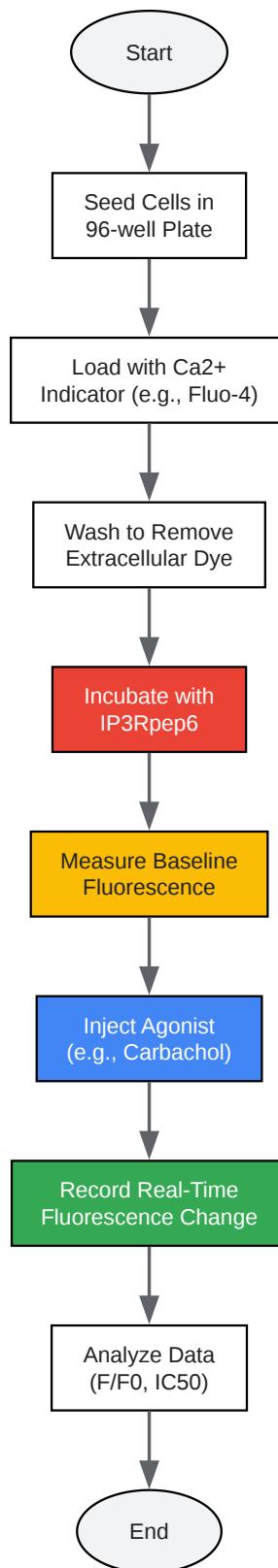
IP3R Isoform	IC50 (μM)	Cell Line/System	Reference
IP3R1	~9.0	Carbachol-induced Ca2+ responses in IP3R1 expressing cells	[5][6]
IP3R2	~3.9	Carbachol-induced Ca2+ responses in IP3R2 expressing cells	[5][6]
IP3R3	~4.3	Carbachol-induced Ca2+ responses in IP3R3 expressing cells	[5][6]
IP3R2 (dominant)	~4	Mouse Astrocytes	[1][8]

Note: The efficacy of **IP3Rpep6** can be influenced by the expression levels of other proteins, such as connexin-43 (Cx43).[\[5\]\[6\]](#)

Signaling Pathway Diagram

The following diagram illustrates the canonical IP3 signaling pathway and the inhibitory action of **IP3Rpep6**.



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